

# Ap-18: A Master Regulator of Clathrin-Mediated Endocytosis at the Synapse

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## Compound of Interest

Compound Name: Ap-18

Cat. No.: B1665580

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An In-depth Technical Guide on the Molecular Interactions of **Ap-18**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

Assembly protein 180 (**Ap-18**, also known as AP180) is a neuronally enriched phosphoprotein that plays a pivotal role in the intricate process of clathrin-mediated endocytosis (CME), particularly in the recycling of synaptic vesicles. Its ability to interact with a multitude of partners, including membrane lipids, the clathrin heavy chain, and the adaptor protein complex 2 (AP2), positions it as a critical orchestrator of vesicle formation and cargo selection. This technical guide provides a comprehensive overview of the molecular interactions of **Ap-18**, presenting quantitative binding data, detailed experimental protocols, and visual representations of the signaling pathways it governs.

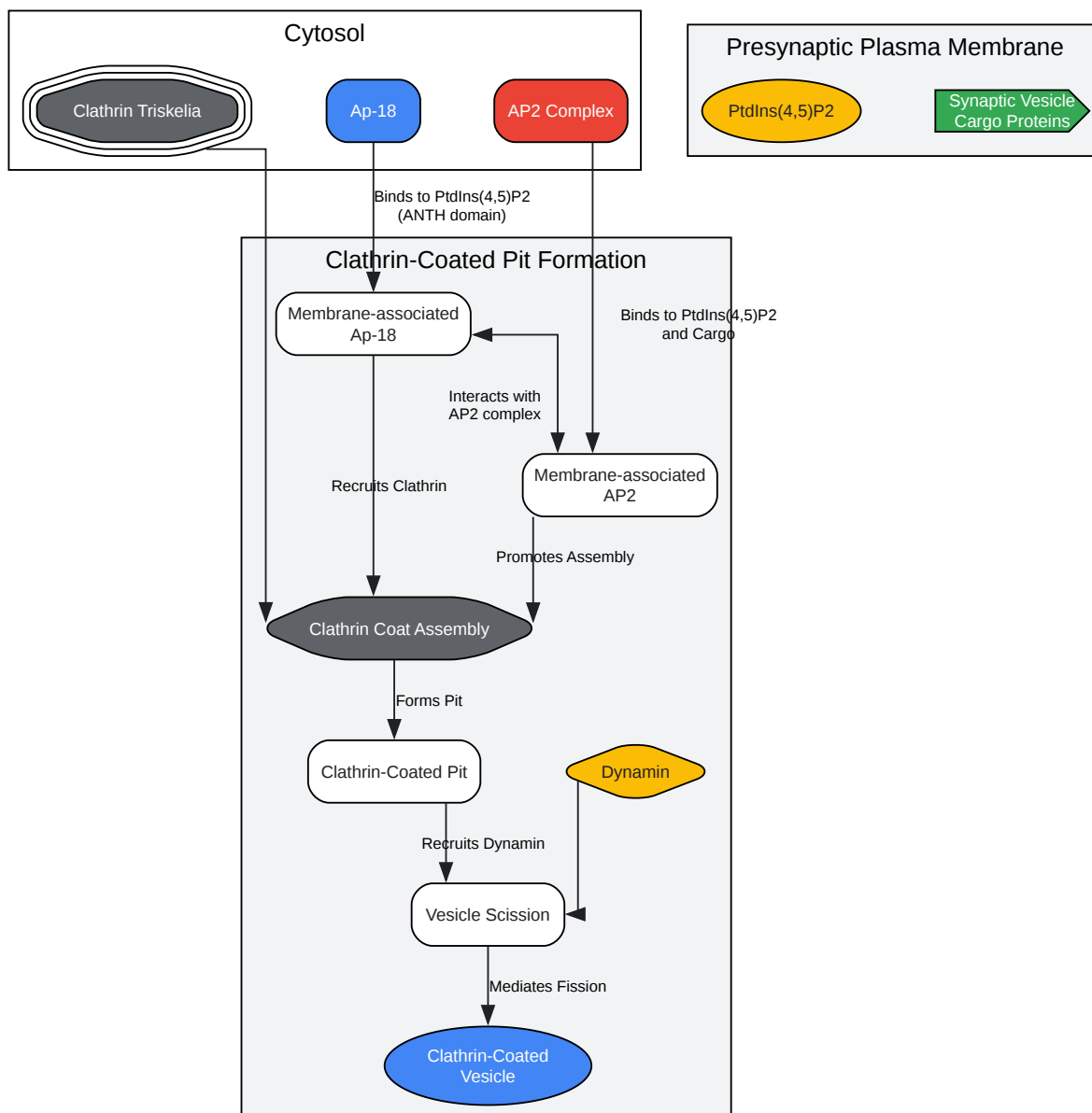
## Data Presentation: Quantitative Analysis of Ap-18 Interactions

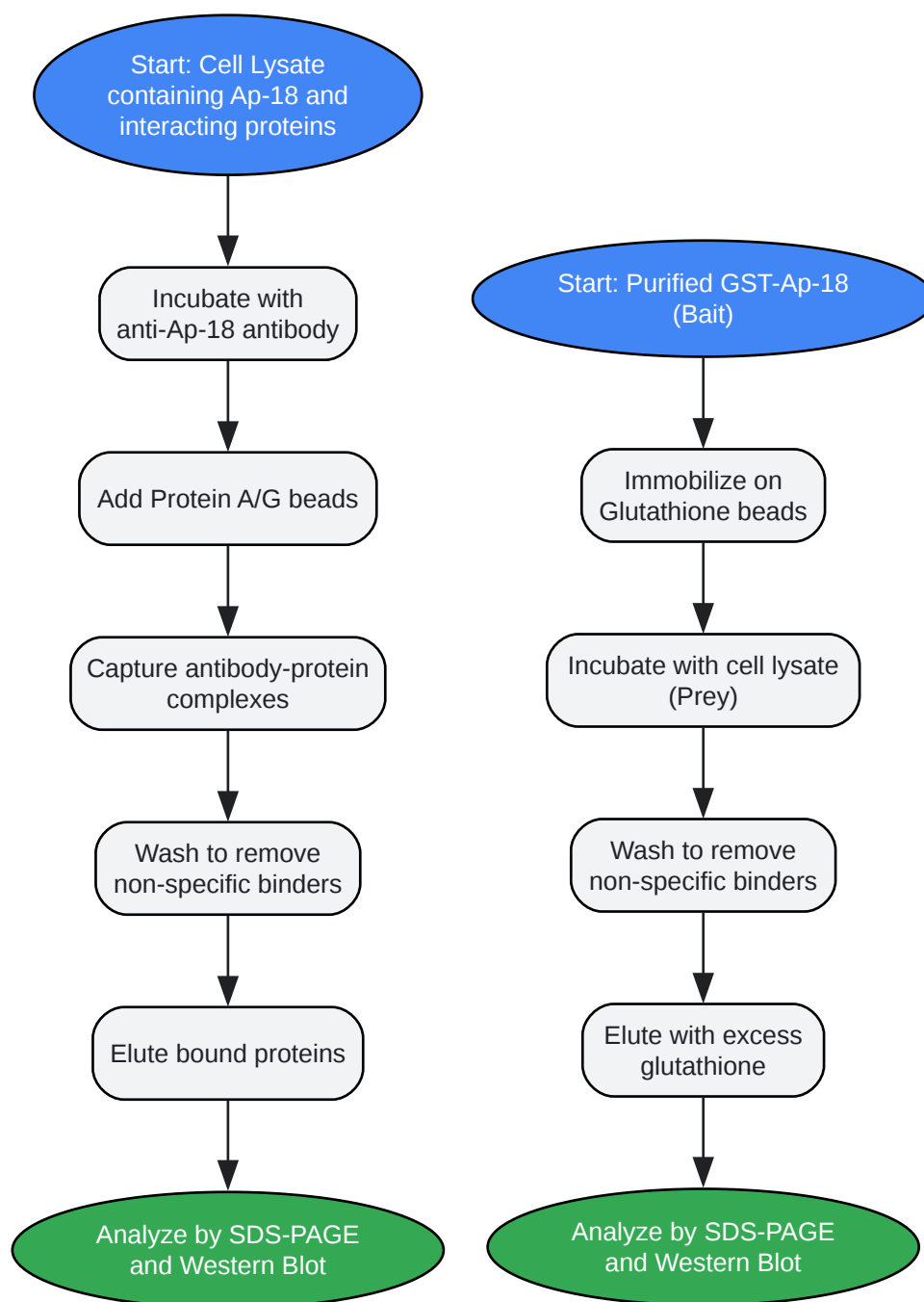
The function of **Ap-18** is underpinned by a series of specific molecular interactions, each characterized by distinct binding affinities. The following table summarizes the currently available quantitative data on these interactions, providing a framework for understanding the hierarchical and cooperative nature of **Ap-18**'s function.

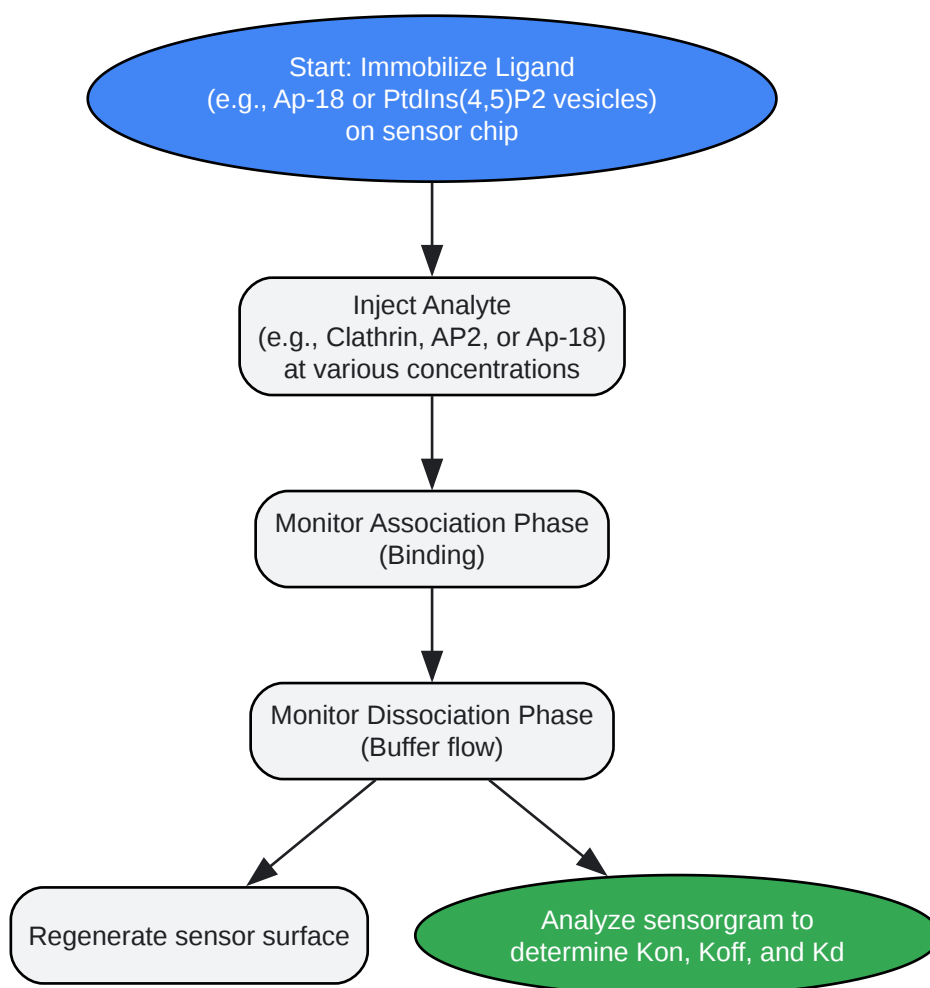
Interacting Partner	Ap-18 Domain/Motif	Technique	Dissociation Constant (Kd)	Reference
Phosphatidylinositol (4,5)-bisphosphate (PtdIns(4,5)P2)	ANTH Domain	Surface Plasmon Resonance (SPR)	95 nM (at pH 6.0)	[1]
5-fold weaker at pH 7.4	[1]			
13-fold weaker at pH 8.0	[1]			
Adaptor Protein Complex 2 (AP2) - $\beta$ 2 subunit	Extended Interaction Motif	Nuclear Magnetic Resonance (NMR)	~10 $\mu$ M	[2][3]
Adaptor Protein Complex 2 (AP2) - $\alpha$ subunit	Multiple weak motifs	Nuclear Magnetic Resonance (NMR)	Micromolar to Millimolar range	
Clathrin Heavy Chain (Terminal Domain)	D(L/I)(L/F) motifs (individual)	Nuclear Magnetic Resonance (NMR)	800 - 900 $\mu$ M	[4]

## Signaling Pathways and Molecular Interactions

**Ap-18** functions as a central hub in the clathrin-mediated endocytosis pathway at the presynaptic terminal. Its sequential and simultaneous interactions with various components drive the formation of clathrin-coated vesicles.







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- To cite this document: BenchChem. [Ap-18: A Master Regulator of Clathrin-Mediated Endocytosis at the Synapse]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1665580#ap-18-interaction-with-target-proteins]

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